

"Methyl 5-fluoro-2-hydroxybenzoate" molecular weight and formula

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Compound of Interest

Compound Name: Methyl 5-fluoro-2-hydroxybenzoate

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An In-Depth Technical Guide to **Methyl 5-fluoro-2-hydroxybenzoate**: Properties, Synthesis, and Applications in Drug Discovery

Authored by a Senior Application Scientist

This technical guide provides a comprehensive overview of **Methyl 5-fluoro-2-hydroxybenzoate**, a key building block in modern medicinal chemistry. Intended for researchers, scientists, and professionals in drug development, this document delves into the molecule's fundamental properties, synthesis protocols, and its significant applications, particularly in the development of targeted cancer therapies. The content is structured to offer not just data, but actionable insights grounded in established scientific principles.

Core Molecular Profile

Methyl 5-fluoro-2-hydroxybenzoate is a fluorinated organic compound that serves as a versatile intermediate in the synthesis of complex pharmaceutical agents.^[1] Its structure, incorporating a fluorine atom, a hydroxyl group, and a methyl ester on a benzene ring, provides a unique combination of chemical reactivity and physicochemical properties that are highly advantageous in drug design.

Chemical Structure and Identifiers

The unique arrangement of functional groups on the aromatic ring dictates the reactivity and potential interactions of **Methyl 5-fluoro-2-hydroxybenzoate** in biological systems.

Caption: Chemical structure of **Methyl 5-fluoro-2-hydroxybenzoate**.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical properties is presented below. These parameters are critical for designing reaction conditions and for understanding the compound's behavior in various analytical and biological assays.

Property	Value	Source(s)
Molecular Formula	C8H7FO3	[2][3][4][5][6]
Molecular Weight	170.14 g/mol	[2][3][4]
CAS Number	391-92-4	[1][2][3][4]
IUPAC Name	methyl 5-fluoro-2-hydroxybenzoate	[2]
Synonyms	Methyl 5-fluorosalicylate, 4-Fluoro-2-(methoxycarbonyl)phenol	[2][7]
Melting Point	30-34 °C	[7]
Boiling Point	50 °C @ 0.15 mmHg	[7]
Appearance	White solid	[8]
InChI Key	DGHBWVVOJLVMFF-UHFFFAOYSA-N	[2][3]

Synthesis Protocol: Esterification of 5-Fluorosalicylic Acid

The most common and efficient method for the synthesis of **Methyl 5-fluoro-2-hydroxybenzoate** is the Fischer esterification of 5-fluorosalicylic acid with methanol.[1] This

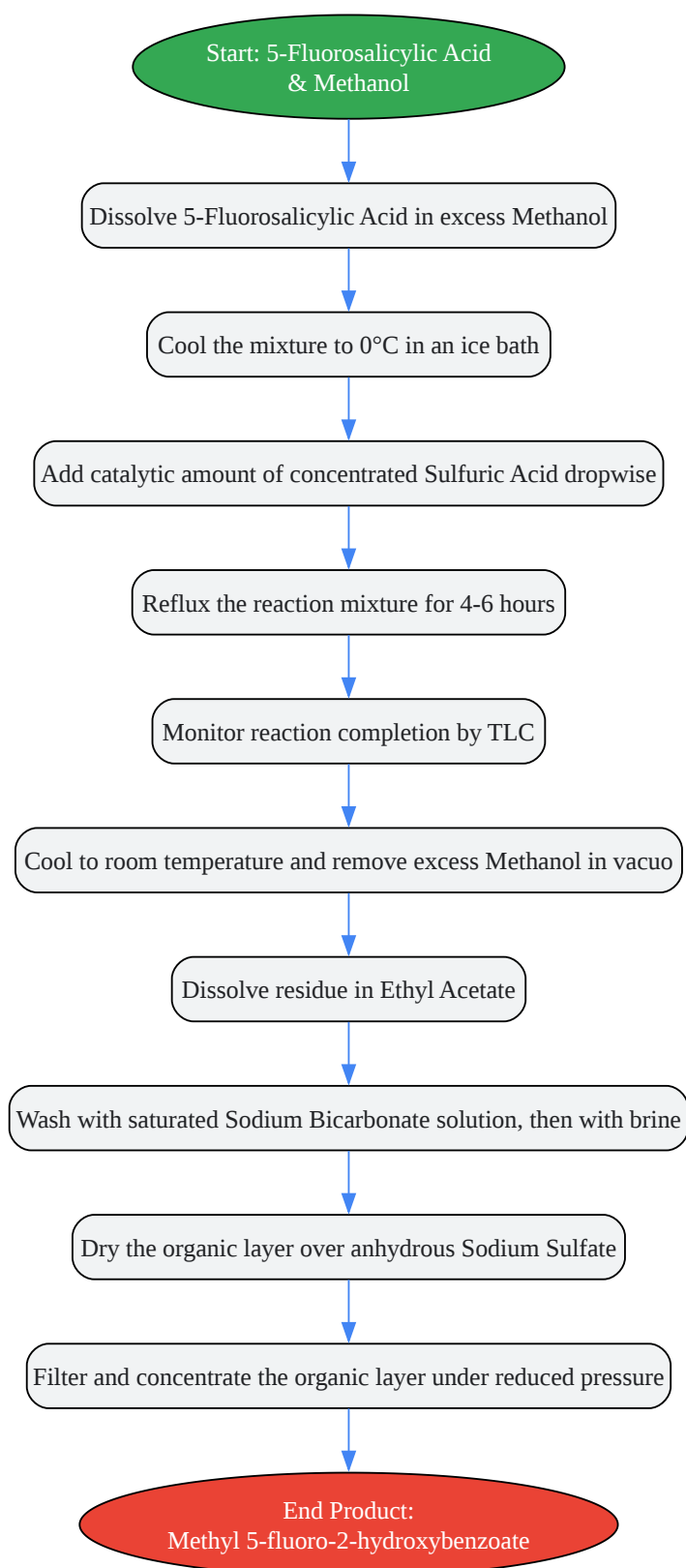
acid-catalyzed reaction is a cornerstone of organic synthesis, valued for its reliability and high yield.

Rationale for Method Selection

Fischer esterification is selected for its operational simplicity, use of readily available and inexpensive reagents (methanol and a strong acid catalyst), and straightforward workup procedure. The use of an excess of methanol can drive the equilibrium towards the product, ensuring a high conversion rate.

Detailed Experimental Workflow

The following protocol is a standard procedure for this synthesis.



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Caption: Workflow for the synthesis of **Methyl 5-fluoro-2-hydroxybenzoate**.

Step-by-Step Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 5-fluorosalicyclic acid in an excess of methanol (e.g., 10-20 equivalents).
- **Catalyst Addition:** Cool the mixture in an ice bath and slowly add a catalytic amount of a strong acid (e.g., concentrated sulfuric acid or thionyl chloride) dropwise.[8]
- **Reaction:** Heat the mixture to reflux and maintain for 4-6 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and remove the excess methanol under reduced pressure.
- **Extraction:** Dissolve the residue in a suitable organic solvent like ethyl acetate. Wash the organic layer with a saturated solution of sodium bicarbonate to neutralize the acid catalyst, followed by a wash with brine.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude product can be further purified by column chromatography or recrystallization to obtain high-purity **Methyl 5-fluoro-2-hydroxybenzoate**.

Applications in Drug Discovery and Medicinal Chemistry

The incorporation of fluorine into drug candidates is a widely used strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and bioavailability.[9] **Methyl 5-fluoro-2-hydroxybenzoate** is a prime example of a fluorinated building block that has been instrumental in the development of novel therapeutics.

Role as a Key Intermediate in Cancer Therapy

Methyl 5-fluoro-2-hydroxybenzoate has been utilized in the synthesis of potent inhibitors for various cancer-related targets.

- **ALK Inhibitors:** It is a documented precursor in the synthesis of a class of macrocyclic Anaplastic Lymphoma Kinase (ALK) inhibitors. ALK is a receptor tyrosine kinase that, when mutated or overexpressed, can drive the growth of several cancers, including non-small cell lung cancer.
- **BTK Inhibitors:** This compound has also been employed in the synthesis of bridged bicyclic heterocycles that act as Bruton's Tyrosine Kinase (BTK) inhibitors for the treatment of non-Hodgkin's lymphoma. BTK is a crucial enzyme in the B-cell receptor signaling pathway, which is often dysregulated in B-cell malignancies.
- **PARP Inhibitors:** While not a direct precursor in the provided examples, the structural motifs present in **Methyl 5-fluoro-2-hydroxybenzoate** are relevant to the design of other targeted therapies, such as Poly(ADP-ribose) Polymerase (PARP) inhibitors like Talazoparib.[10]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Methyl 5-fluoro-2-hydroxybenzoate** is classified as a substance that causes skin irritation and serious eye irritation.[2]

- **Personal Protective Equipment (PPE):** Always handle this compound in a well-ventilated fume hood. Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- **Storage:** Store in a cool, dry place in a tightly sealed container.

Conclusion

Methyl 5-fluoro-2-hydroxybenzoate is a valuable and versatile building block in the field of drug discovery. Its well-defined physicochemical properties, straightforward synthesis, and proven utility in the creation of targeted therapies for cancer make it a compound of significant interest to medicinal chemists and researchers. A thorough understanding of its chemistry and handling is essential for its effective and safe utilization in the laboratory.

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